

Application Notes and Protocols for C.I. Sulphur Yellow 2 Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *C.I. Sulphur Yellow 2*

Cat. No.: *B074651*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a detailed protocol for the preparation of **C.I. Sulphur Yellow 2** solutions for research and development applications. **C.I. Sulphur Yellow 2**, a sulphur dye, is inherently insoluble in water.^{[1][2][3][4][5]} This protocol outlines a standard laboratory procedure for its solubilization using an alkaline reducing agent, specifically sodium sulfide. The resulting solution contains the water-soluble leuco form of the dye, suitable for various experimental applications. Safety precautions, key parameters, and a visual workflow are provided to ensure reproducible and safe handling.

Introduction

C.I. Sulphur Yellow 2 (CAS No. 1326-66-5) is a yellow-brown powder widely used in the textile industry for dyeing cellulosic fibers such as cotton, hemp, and viscose.^{[3][4][5]} Its insolubility in water necessitates a chemical reduction process to convert it into a substantive, water-soluble form. This is achieved by treatment with a reducing agent, most commonly an aqueous solution of sodium sulfide, which transforms the dye into its leuco form.^{[6][7]} This application note provides a detailed methodology for the preparation of **C.I. Sulphur Yellow 2** solutions in a laboratory setting.

Materials and Equipment

2.1 Materials:

- **C.I. Sulphur Yellow 2** (powder)
- Sodium sulfide (Na₂S) flakes or crystals
- Sodium carbonate (Na₂CO₃), anhydrous (optional, as a pH buffer)
- Anionic wetting agent (e.g., sodium dodecyl sulfate - SDS) (optional, to aid initial dispersion)
- Deionized water
- Nitrogen gas (optional, for creating an inert atmosphere)

2.2 Equipment:

- Analytical balance
- Beakers or Erlenmeyer flasks
- Graduated cylinders
- Magnetic stirrer and stir bars
- Heating mantle or hot plate with temperature control
- Thermometer
- Fume hood
- pH meter
- Standard laboratory glassware
- Personal Protective Equipment (PPE): safety goggles, lab coat, gloves (nitrile or neoprene)

Experimental Protocols

3.1. Safety Precautions

- Sodium sulfide is corrosive and releases toxic hydrogen sulfide (H_2S) gas upon contact with acids or moisture. All procedures must be performed in a well-ventilated fume hood.
- Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust from the dye powder and sodium sulfide.
- In case of contact with skin or eyes, rinse immediately with copious amounts of water and seek medical attention.

3.2. Preparation of Stock Solution (e.g., 1% w/v)

This protocol describes the preparation of 100 mL of a 1% (w/v) **C.I. Sulphur Yellow 2** stock solution. Adjust quantities as needed for different concentrations or volumes.

Step 1: Preparation of the Reducing Solution

- In a 250 mL beaker or Erlenmeyer flask, add approximately 80 mL of deionized water.
- Place the beaker on a magnetic stirrer and begin gentle stirring.
- Carefully weigh and add 1.0 - 2.0 g of sodium sulfide (Na_2S) to the water. Note: The optimal amount of sodium sulfide can vary, but a 1:1 to 2:1 ratio of Na_2S to dye is a common starting point for sulphur dyes.^[7]
- (Optional) Add 0.5 g of sodium carbonate (Na_2CO_3) to maintain alkalinity and enhance the reduction process.
- Continue stirring until the sodium sulfide and sodium carbonate are fully dissolved.

Step 2: Dispersion of **C.I. Sulphur Yellow 2**

- In a separate small beaker, weigh 1.0 g of **C.I. Sulphur Yellow 2** powder.
- (Optional) To aid in wetting the hydrophobic dye powder, create a paste by adding a small amount (e.g., 2-3 drops) of an anionic wetting agent and a few milliliters of the prepared reducing solution. Mix thoroughly with a glass rod until a smooth paste is formed.^[8]

- Add the **C.I. Sulphur Yellow 2** powder or paste to the stirring sodium sulfide solution from Step 1.

Step 3: Reduction and Dissolution

- Heat the solution to 80-95°C while continuing to stir.^[9] Caution: Do not boil vigorously, as this can accelerate the decomposition of the sodium sulfide and the dye.
- Maintain this temperature and continue stirring for 15-30 minutes. The solution should gradually change color to a clear yellow-brown as the dye is reduced and dissolves.^{[2][3][10]}
- (Optional) To minimize oxidation of the leuco dye by air, the flask can be blanketed with nitrogen gas during heating and cooling.

Step 4: Final Preparation and Storage

- Turn off the heat and allow the solution to cool to room temperature.
- Once cooled, transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask.
- Bring the solution to the final volume of 100 mL with deionized water and mix thoroughly.
- The prepared solution is sensitive to oxidation. For short-term storage, keep it in a tightly sealed, amber glass bottle to protect it from light and air. For longer-term storage, refrigeration and an inert atmosphere are recommended.

Data Presentation


Table 1: Key Parameters for Preparation of 1% **C.I. Sulphur Yellow 2** Solution

Parameter	Value/Range	Notes
C.I. Sulphur Yellow 2	1.0 g	
Sodium Sulfide (Na ₂ S)	1.0 - 2.0 g	Acts as the primary reducing agent.
Sodium Carbonate (Na ₂ CO ₃)	0.5 g (Optional)	Provides alkalinity.
Deionized Water	q.s. to 100 mL	
Temperature	80 - 95 °C	For reduction and dissolution.
Heating Time	15 - 30 minutes	
Appearance	Yellow-brown solution	[2] [3] [10]


Table 2: Physical and Chemical Properties of **C.I. Sulphur Yellow 2**

Property	Description	Reference
CAS Number	1326-66-5	[2] [3]
Appearance	Brown powder	[2] [3]
Solubility in Water	Insoluble	[1] [2] [3] [4] [5]
Solubility in Na ₂ S Solution	Soluble (forms a yellow-brown solution)	[1] [2] [3]
Solubility in Ethanol/Acetone	Can dissolve in organic solvents	[1]
Reaction in Conc. H ₂ SO ₄	Partial dissolution; dilution yields a yellow precipitate	[1] [2] [3]

Visualization of Experimental Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for preparing **C.I. Sulphur Yellow 2** solution.



[Click to download full resolution via product page](#)

Caption: Chemical transformation of **C.I. Sulphur Yellow 2**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. worlddyeveriety.com [worlddyeveriety.com]
- 3. SULPHUR YELLOW 2|Sulphur Light Yellow GC|CAS NO.1326-66-5 [chinainterdyes.com]
- 4. chembk.com [chembk.com]
- 5. Sulphur Yellow GC, CI sulphur yellow 2 [xcwydyes.com]
- 6. SULFUR DYE - Ataman Kimya [atamanchemicals.com]
- 7. textilelearner.net [textilelearner.net]
- 8. sulphurdyes.com [sulphurdyes.com]

- 9. Sulphur Yellow 2 - Sulphur Yellow GC - Sulphur Light Yellow from Emperor Chem [emperordye.com]
- 10. Water Soluble Sulphur Yellow 2 (Sulphur Light Yellow GC) for Textile and Leather - Sulphur Yellow 2 and Sulphur Yellow Gc [enochdye.en.made-in-china.com]
- To cite this document: BenchChem. [Application Notes and Protocols for C.I. Sulphur Yellow 2 Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074651#protocol-for-preparing-c-i-sulphur-yellow-2-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com